

di-n-Amyl disulfide molecular weight and formula C₁₀H₂₂S₂

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Compound of Interest

Compound Name: *di-n-Amyl disulfide*

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Di-n-Amyl Disulfide: A Technical Guide for Researchers

An In-depth Examination of the Synthesis, Properties, and Applications of C₁₀H₂₂S₂

Abstract

Di-n-Amyl disulfide, with the chemical formula C₁₀H₂₂S₂, is a symmetrical aliphatic disulfide compound.^[1] Also known as dipentyl disulfide, this molecule consists of two n-pentyl groups linked by a disulfide bond.^[1] Its unique chemical characteristics, including the reversible nature of the disulfide bond, have positioned it as a compound of interest in various scientific fields, from materials science to drug development.^[1] This technical guide provides a comprehensive overview of **di-n-Amyl disulfide**, including its physicochemical properties, synthesis methodologies, key chemical reactions, and potential applications, with a focus on its relevance to researchers, scientists, and professionals in drug development.

Physicochemical Properties

Di-n-Amyl disulfide is a hydrophobic compound, a characteristic typical of long-chain aliphatic disulfides.^[1] A summary of its key quantitative properties is presented in Table 1.

| Property | Value | Reference |
|-------------------|------------------------|-----------|
| Molecular Formula | C10H22S2 | [1][2][3] |
| Molecular Weight | 206.41 g/mol | [1][2][3] |
| CAS Number | 112-51-6 | [2][3] |
| Density | 0.93 g/cm ³ | [2][4] |
| Boiling Point | 142 °C / 17 mmHg | [2][4] |
| Melting Point | -58.99 °C | [2] |
| Flash Point | 108.5 °C | [2] |
| Refractive Index | 1.492 | [2] |
| Vapor Pressure | 0.0117 mmHg at 25°C | [2] |

Synthesis and Experimental Protocols

The synthesis of **di-n-Amyl disulfide** can be achieved through several established methods. Two common protocols are detailed below.

One-Pot Synthesis from Alkyl Halides

This method offers an efficient route to **di-n-Amyl disulfide** while minimizing the formation of polysulfide byproducts.[1]

Experimental Protocol:

- In a reaction vessel, combine the starting alkyl halide (e.g., 1-bromopentane), thiourea, and elemental sulfur.
- Add wet polyethylene glycol (PEG) to the mixture to serve as the reaction medium.
- Introduce sodium carbonate as a base.
- Maintain the reaction temperature at 40°C with continuous stirring.

- Monitor the reaction progress using an appropriate analytical technique (e.g., Thin Layer Chromatography or Gas Chromatography).
- Upon completion, extract the product using a suitable organic solvent.
- Purify the crude product via distillation or column chromatography to obtain pure **di-n-Amyl disulfide**.

Reaction with Sodium Thiosulfate

This scalable method is well-suited for industrial production.[\[1\]](#)

Experimental Protocol:

- Dissolve the organic halide (e.g., 1-chloropentane) in dimethyl sulfoxide (DMSO).
- Add sodium thiosulfate pentahydrate to the solution.
- Heat the reaction mixture to 60-70°C and maintain this temperature with stirring.
- Monitor the reaction until the starting material is consumed.
- After the reaction is complete, quench the mixture with water.
- Extract the **di-n-Amyl disulfide** with an organic solvent.
- Wash the organic layer to remove any remaining impurities.
- Dry the organic layer over an anhydrous salt (e.g., magnesium sulfate) and concentrate it under reduced pressure to yield the final product.

Chemical Reactions and Pathways

Di-n-Amyl disulfide participates in a variety of chemical transformations, primarily centered around the reactivity of the disulfide bond.

Caption: Key chemical transformations of **di-n-Amyl disulfide**.

The disulfide bond in **di-n-Amyl disulfide** can be oxidized to form sulfoxides and sulfones using oxidizing agents like hydrogen peroxide.^[1] Conversely, it can be reduced to the corresponding thiols (pentanethiol) with reducing agents such as lithium aluminum hydride.^[1] The disulfide bond is also susceptible to cleavage via nucleophilic substitution reactions.^[1]

Applications in Research and Drug Development

Di-n-Amyl disulfide has demonstrated potential in several areas of scientific research and is being explored for its therapeutic applications.

Biological Activity

Research has indicated that **di-n-Amyl disulfide** possesses potential biological activities, including antimicrobial and antifungal properties.^[1] The mechanism of action is thought to involve the cleavage of the disulfide bond, which can then interact with various molecular targets.^[1] The resulting thiols are reactive and can participate in further chemical reactions within biological systems.^[1]

Drug Discovery and Development

The reversible nature of the disulfide bond makes it a valuable functional group in the design of novel therapeutics. In the context of drug development, disulfide-containing molecules are being investigated for various applications. For instance, multicyclic peptides containing disulfide bridges are being developed as a promising class of drugs that combine the favorable characteristics of both small molecules and proteins.^[5] While not specific to **di-n-Amyl disulfide**, this highlights the broader interest in disulfide chemistry in the pharmaceutical industry.

Other Industrial Applications

Beyond the biomedical field, **di-n-Amyl disulfide** is utilized in several industrial processes. It serves as an intermediate in the synthesis of other sulfur-containing compounds. In the polymer industry, it is used in the production of rubber and other polymers due to its ability to form cross-links.^[1] Furthermore, it finds application as an additive in adhesives and lubricants, where it can enhance properties such as adhesion, cohesion, thermal stability, and wear resistance.

Safety and Handling

Proper safety precautions must be observed when handling **di-n-Amyl disulfide**. It is a flammable liquid and vapor.[\[6\]](#)

Handling Recommendations:

- Use only in a well-ventilated area or under a chemical fume hood.[\[6\]](#)[\[7\]](#)
- Keep away from heat, sparks, open flames, and other ignition sources.[\[6\]](#)[\[8\]](#)
- Take precautionary measures against static discharge.[\[6\]](#)[\[8\]](#)
- Wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.[\[6\]](#)
- Avoid contact with skin, eyes, and clothing.[\[6\]](#)
- Do not ingest or inhale.[\[6\]](#)

Storage:

- Store in a tightly closed container in a dry and well-ventilated place.[\[6\]](#)[\[8\]](#)
- Keep in a cool place.[\[8\]](#)

In case of exposure, it is crucial to seek immediate medical attention and refer to the Safety Data Sheet (SDS) for detailed first-aid measures.[\[6\]](#)

Logical Workflow for Investigating Biological Activity

The following diagram outlines a logical workflow for researchers investigating the potential biological activities of **di-n-Amyl disulfide**.

Caption: A logical workflow for the investigation of biological activity.

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